

physical and chemical properties of 2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol

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Compound of Interest

Compound Name: 2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol

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An In-depth Technical Guide to 2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol**, a sterically hindered phenolic compound. It is intended for researchers, scientists, and drug development professionals who may utilize this compound in their work.

Chemical Identity and Physical Properties

2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol, also known by various synonyms and trade names, is a solid organic compound. Its key identifiers and physical properties are summarized in the tables below.

Identifier	Value
IUPAC Name	2,6-bis(tert-butyl)-4-[(dimethylamino)methyl]phenol
CAS Number	88-27-7[1][2][3][4]
Molecular Formula	C17H29NO[2][3][4]
Molecular Weight	263.42 g/mol [2][3][4][5]
Synonyms	(3,5-di-tert-Butyl-4-hydroxybenzyl)dimethylamine, 2,6-Di-tert-butyl- α -(dimethylamino)-4-cresol, 4-[(Dimethylamino)methyl]-2,6-bis(1,1-dimethylethyl)phenol, Antioxidant 703, Agidol 3, Ethyl 703[1][2][5][6]
InChI Key	VMZVBRIIHDRYGK-UHFFFAOYSA-N[4]
SMILES	<chem>CN(C)Cc1cc(c(O)c(c1)C(C)(C)C(C)(C)C(C)(C)C</chem>
Physical Property	Value
Appearance	Solid
Melting Point	90-95 °C, 93-94 °C[2][7]
Boiling Point	172 °C at 30 mmHg[2]
Flash Point	138 °C[2][8]
Solubility	Soluble in organic solvents, not in water.[3]
Vapor Pressure	0.002 Pa at 25 °C[2]

Chemical Properties and Reactivity

This compound is a hindered phenol, a class of compounds known for their antioxidant properties. The bulky tert-butyl groups ortho to the hydroxyl group sterically hinder the phenol, which influences its reactivity and makes it an effective radical scavenger.[3] It is used to stabilize materials such as lubricating oils, rubber, and synthetic resins against oxidation.[1][2]

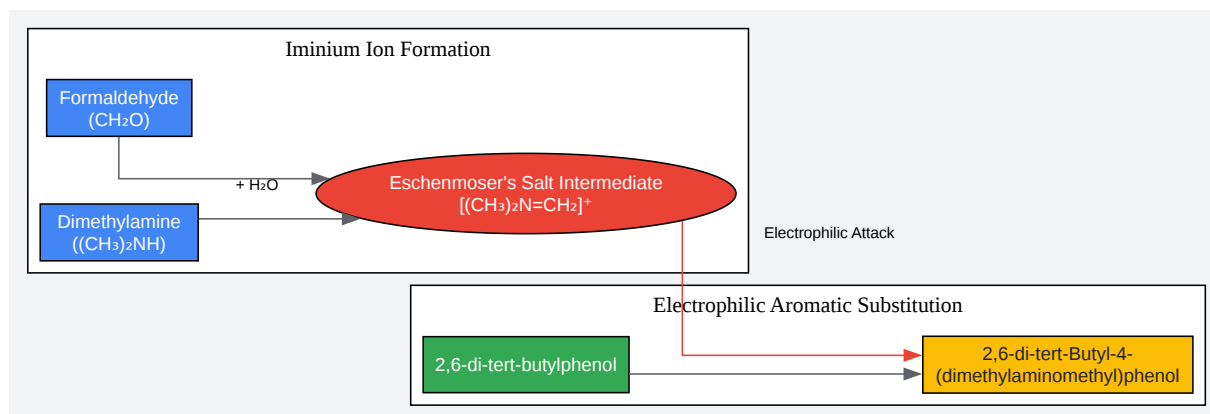
The presence of both a phenolic hydroxyl group and a tertiary amine moiety provides multiple reactive sites for organic synthesis.[9] The hydroxyl group can undergo reactions like etherification and esterification, while the dimethylaminomethyl group can be involved in quaternization or act as a directing group.[9] It is generally stable under normal conditions but may react with strong oxidizing agents.[3]

Synthesis

2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol is synthesized via the Mannich reaction.[10] This is a three-component condensation reaction involving 2,6-di-tert-butylphenol, formaldehyde, and dimethylamine.[1][2][11]

Reaction Mechanism: Mannich Reaction

The synthesis proceeds through the formation of an iminium ion from dimethylamine and formaldehyde, which then electrophilically attacks the electron-rich aromatic ring of 2,6-di-tert-butylphenol at the para position.



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Caption: Synthesis of **2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol** via the Mannich Reaction.

Experimental Protocols

Synthesis of 2,6-di-tert-Butyl-4-(dimethylaminomethyl)phenol

The following is a representative experimental protocol for the synthesis of the title compound based on the principles of the Mannich reaction.

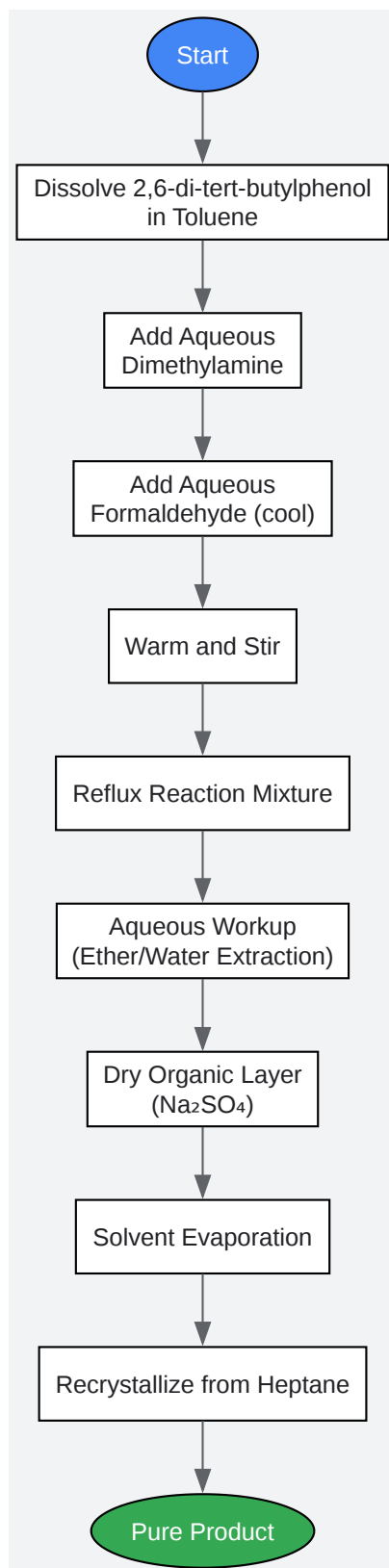
Materials:

- 2,6-di-tert-butylphenol
- Dimethylamine (25% aqueous solution)
- Formaldehyde (37% aqueous solution)
- Toluene
- Diethyl ether
- Heptane
- Sodium sulfate (anhydrous)

Procedure:

- In a round-bottom flask, dissolve 2,6-di-tert-butylphenol in toluene.
- To this solution, add a 25% aqueous solution of dimethylamine at room temperature.
- Cool the reaction mixture and add a 37% aqueous formaldehyde solution dropwise, maintaining a low temperature.
- After the addition is complete, warm the mixture and stir for several hours.
- Heat the reaction mixture to reflux for a couple of hours to ensure the reaction goes to completion.
- Cool the mixture and dilute it with diethyl ether.

- Transfer the mixture to a separatory funnel and wash the organic layer with water multiple times.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to obtain the crude product.
- Recrystallize the crude product from heptane to yield purified white crystals of **2,6-di-tert-butyl-4-(dimethylaminomethyl)phenol**.[\[12\]](#)



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Caption: Experimental workflow for the synthesis and purification of the title compound.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

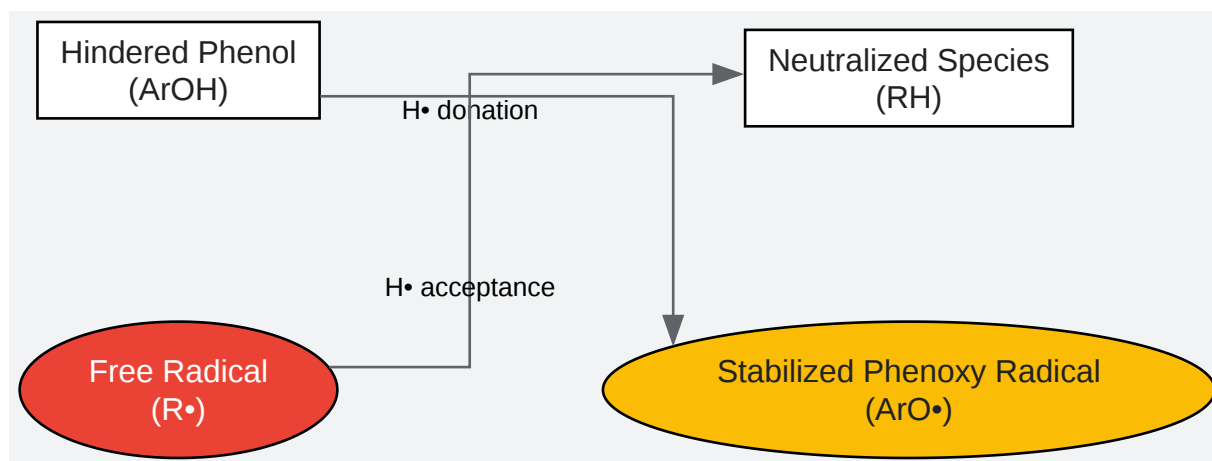
Spectroscopy	Data Availability
Infrared (IR) Spectrum	Available[4][13]
¹³ C Nuclear Magnetic Resonance (NMR)	Available[14]
Mass Spectrometry (Electron Ionization)	Available[4][15]

Applications

The primary application of **2,6-di-tert-butyl-4-(dimethylaminomethyl)phenol** is as an antioxidant.[1][2] Its sterically hindered phenolic structure allows it to act as a radical scavenger, thereby preventing oxidative degradation of materials. In the context of drug development and organic synthesis, its bifunctional nature makes it a versatile intermediate for the synthesis of more complex molecules.[7][9]

Antioxidant Mechanism

The antioxidant activity stems from the ability of the phenolic hydroxyl group to donate a hydrogen atom to a free radical, thus neutralizing it. The resulting phenoxy radical is stabilized by the bulky tert-butyl groups, preventing it from initiating further radical chain reactions.



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Caption: General mechanism of a hindered phenol as a radical scavenging antioxidant.

Safety and Handling

2,6-di-tert-butyl-4-(dimethylaminomethyl)phenol is harmful if swallowed and may cause skin and eye irritation.[16] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[17] Work should be conducted in a well-ventilated area or a fume hood.[8] For detailed safety information, refer to the Safety Data Sheet (SDS).[8][16][17]

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